

Application Note: Spectroscopic Characterization of 5-(4-Methylphenyl)-1H-tetrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **5-(4-Methylphenyl)-1H-tetrazole**

Cat. No.: **B1214041**

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the synthesis and structural characterization of **5-(4-Methylphenyl)-1H-tetrazole** using Nuclear Magnetic Resonance (NMR) and Fourier-Transform Infrared (FTIR) spectroscopy.

Introduction

5-(4-Methylphenyl)-1H-tetrazole is a heterocyclic compound of significant interest in medicinal chemistry. The tetrazole ring is a well-established bioisostere for the carboxylic acid group, offering similar acidic properties but with improved metabolic stability and pharmacokinetic profiles. Accurate structural confirmation and purity assessment are critical for its application in drug discovery and development. This note details the standard procedures for characterizing this compound using ¹H NMR, ¹³C NMR, and FTIR spectroscopy, providing expected data and interpretation guidelines.

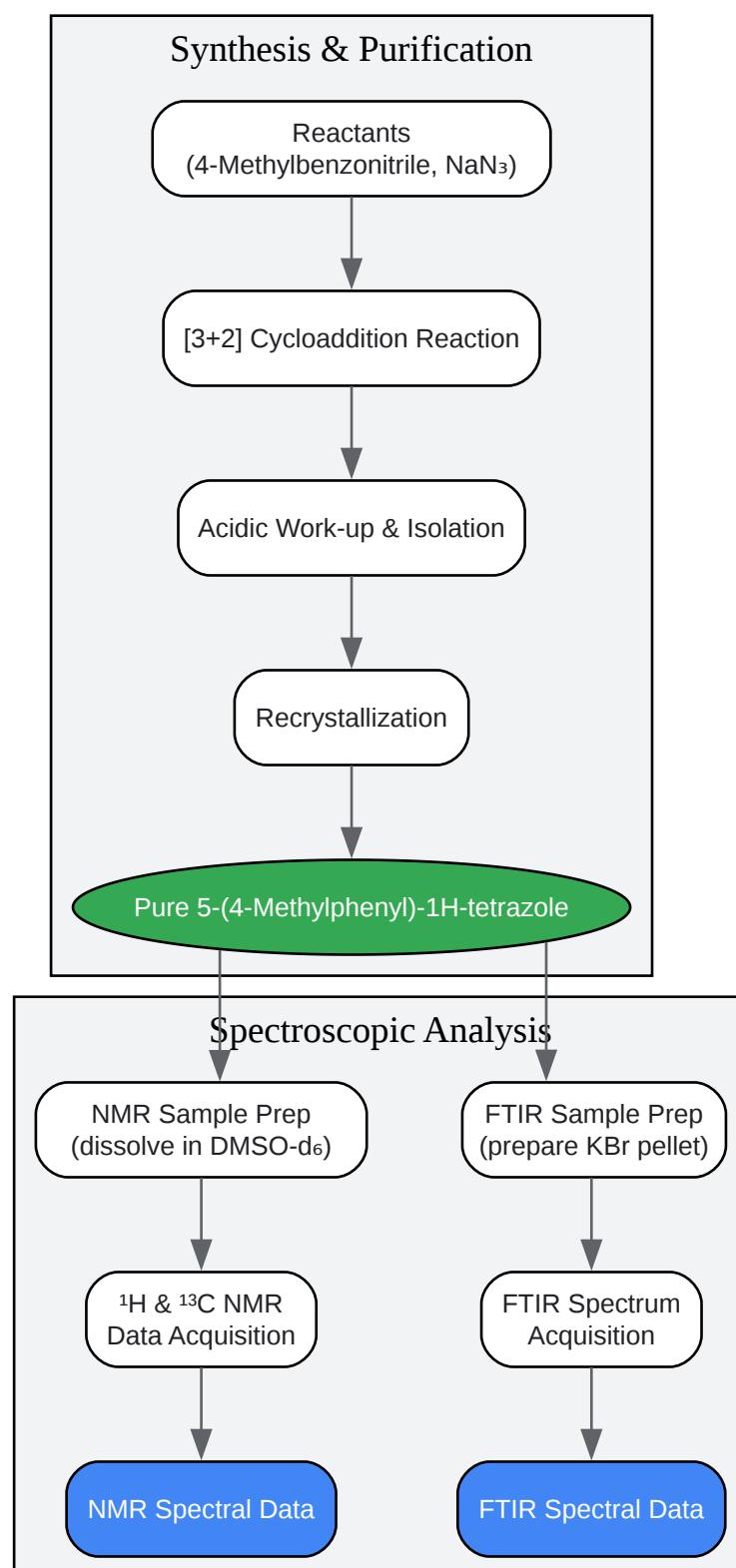
Chemical Structure and Properties:

- IUPAC Name: **5-(4-methylphenyl)-1H-tetrazole**
- Molecular Formula: C₈H₈N₄[\[1\]](#)[\[2\]](#)
- Molecular Weight: 160.18 g/mol [\[1\]](#)[\[2\]](#)

- CAS Number: 24994-04-5[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

A comprehensive workflow for the synthesis and characterization of **5-(4-Methylphenyl)-1H-tetrazole** is outlined below.



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References

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